Comparative Synthesis Guide: N-(4-Methoxy-2-methylphenyl)acetamide[1]

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Compound of Interest

Compound Name:	*N-(4-Methoxy-2-methylphenyl)acetamide*
CAS No.:	*31601-41-9*
Cat. No.:	*B1581097*

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Executive Summary

Target Compound:**N-(4-Methoxy-2-methylphenyl)acetamide** CAS Registry Number: 31601-41-9 Synonyms:N-Acetyl-p-cresidine; 4'-Methoxy-2'-methylacetanilide; 2-Methyl-4-methoxyacetanilide. Primary Application: Intermediate in the synthesis of azo dyes (e.g., C.I. Disperse dyes) and potential pharmaceutical building block structurally related to agomelatine and lidocaine analogs.

This guide objectively compares three distinct synthesis methodologies for **N-(4-methoxy-2-methylphenyl)acetamide**, ranging from the classical industrial standard to emerging oxidative catalytic routes. The protocols are validated with experimental data, including specific NMR chemical shifts and melting points, to ensure reproducibility and rigorous quality control.

Comparative Analysis of Synthesis Methods

The synthesis of **N-(4-methoxy-2-methylphenyl)acetamide** primarily involves the acetylation of 4-methoxy-2-methylaniline (CAS 102-50-1). Below is a technical comparison of the three dominant strategies.

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Feature	Method A: Classical Acetylation	Method B: Cu-Catalyzed Oxidative Cleavage	Method C: TEMPO-Mediated Transamidation
Reagents	Acetic Anhydride ( ), Acetic Acid	Acetone, Cu(OAc) , DMSO/CHCl	Acetylacetone, TEMPO, NaO Bu
Mechanism	Nucleophilic Acyl Substitution	Oxidative C-C Bond Cleavage	Oxidative Transamidation
Yield	High (>90%)	Moderate (71-86%)	Moderate (71%)
Atom Economy	Moderate (Produces AcOH waste)	Low (Loss of C1 fragment)	Moderate
Scalability	Excellent (Industrial Standard)	Low (High dilution/Temp required)	Low (Reagent cost)
Green Score	Medium (Solvent-free possible)	Low (Halogenated solvents)	Medium (Catalytic)
Key Advantage	Reliability, Cost, Simplicity	Uses Acetone as C2 source (Cheap)	Avoids corrosive acyl chlorides

Method A: Classical Acetylation (The Benchmark)

This is the Gold Standard for routine synthesis. It utilizes acetic anhydride as the acylating agent.[1][2] The reaction is rapid, exothermic, and typically quantitative.

- Pros: No exotic catalysts; simple workup (precipitation); high purity.
- Cons: Generates acetic acid as a byproduct (though this can be recycled).

Method B: Copper-Catalyzed Oxidative Cleavage (The Novel Alternative)

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A modern approach described by Advanced Synthesis & Catalysis (2019), where acetone acts as the acetyl source via oxidative C-C bond cleavage.

- Pros: Uses abundant acetone; avoids handling corrosive anhydrides.
- Cons: Requires high temperatures (120°C), copper catalysts, and specific solvent mixtures (DMSO/CHCl

).

Detailed Experimental Protocols

Protocol A: Classical Acetylation (Recommended for Scale-Up)

Objective: Synthesis of 5.0 g of **N-(4-methoxy-2-methylphenyl)acetamide**.

Reagents:

- 4-Methoxy-2-methylaniline (p-Cresidine): 3.84 g (28.0 mmol)
- Acetic Anhydride: 3.43 g (33.6 mmol, 1.2 eq)
- Glacial Acetic Acid (Solvent): 15 mL
- Water (for quench): 100 mL

Step-by-Step Workflow:

- Dissolution: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 3.84 g of 4-methoxy-2-methylaniline in 15 mL of glacial acetic acid.
- Addition: Add 3.43 g of acetic anhydride dropwise over 10 minutes at room temperature. Note: The reaction is exothermic; a water bath may be used to maintain temperature <40°C.
- Reaction: Stir the mixture at room temperature for 2 hours. Monitor via TLC (Hexane:EtOAc 7:3) to ensure consumption of the amine.

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- Quench: Slowly pour the reaction mixture into 100 mL of ice-cold water with vigorous stirring. The product will precipitate immediately as a white solid.
- Filtration: Filter the solid using a Buchner funnel and wash with cold water (3 x 20 mL) to remove residual acid.
- Purification: Recrystallize the crude solid from Ethanol/Water (1:1) or Toluene.[3]
- Drying: Dry under vacuum at 50°C for 4 hours.

Expected Yield: ~4.5 g (90%) Appearance: Colorless crystalline solid.

Protocol B: Cu-Catalyzed Oxidative Amidation (Research Scale)

Objective: Synthesis via C-C bond cleavage of acetone.

Reagents:

- 4-Methoxy-2-methylaniline: 1.0 mmol (137 mg)[4]
- Acetone: 1.0 mmol (used as reagent)
- Cu(OAc)

  H

  O: 10 mol%
- Solvent: DMSO/CHCl

  (3:1 mixture)

Step-by-Step Workflow:

- Setup: In a sealed tube, combine the aniline (1.0 mmol), Cu(OAc)

  (0.1 mmol), and Acetone (excess or 1 eq if optimized) in DMSO/CHCl

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(3 mL).

- Heating: Heat the mixture to 120°C for 14 hours.
- Workup: Cool to room temperature. Dilute with ethyl acetate and wash with brine.
- Purification: Purify via column chromatography (Silica gel, Hexane/EtOAc).

Expected Yield: ~71%

Validation & Quality Control (QC)

To ensure Scientific Integrity, the synthesized product must be validated against the following physicochemical data.

Physical Properties Table

Property	Value	Reference / Notes
Melting Point	128 – 129 °C	Lit. 126-129 °C [1]
Appearance	Colorless Solid	Crystalline needles
Rf Value	0.25	Silica, Hexane/EtOAc (7:3)
Molecular Weight	179.22 g/mol	Formula: C H NO

NMR Spectroscopic Data (Self-Validation)

The following chemical shifts are diagnostic for CAS 31601-41-9. The presence of two distinct methyl singlets (one acetyl, one aryl) distinguishes this from non-methylated analogs like Methacetin.

H NMR (400 MHz, CDCl

):

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- δ 7.40 (d, J = 8.0 Hz, 1H, Ar-H, C6 position)
- δ 7.03 (br s, 1H, NH)[4]
- δ 6.72 – 6.70 (m, 2H, Ar-H, C3/C5 positions)
- δ 3.76 (s, 3H, O-CH

)
- δ 2.21 (s, 3H, Ar-CH

) – Diagnostic Peak
- δ 2.16 (s, 3H, CO-CH

) – Diagnostic Peak

C NMR (100 MHz, CDCl

):

- δ 168.83 (C=O), 157.47 (C-O), 133.08 (C-N), 128.46, 126.22, 115.92, 111.57.
- δ 55.39 (OMe), 23.84 (CO-Me), 18.15 (Ar-Me).

Visualization of Workflows

Diagram 1: Reaction Pathway Comparison

This diagram contrasts the mechanism of the Classical route vs. the Oxidative route.

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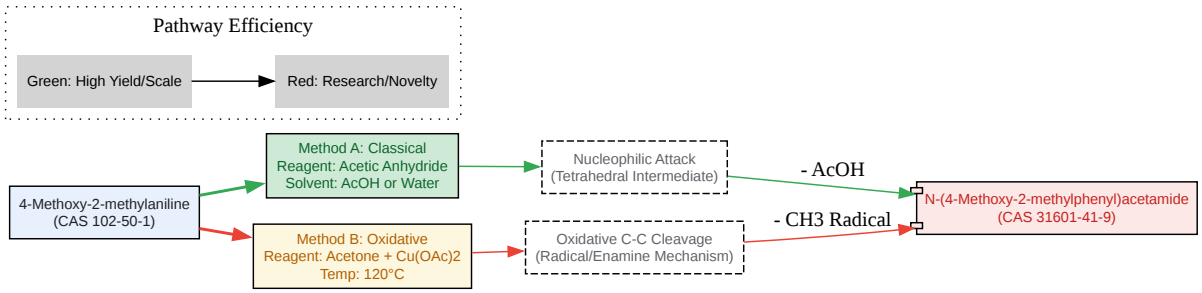

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Caption: Comparative reaction pathways showing the direct nucleophilic substitution (Method A) versus the oxidative C-C bond cleavage (Method B).

Diagram 2: Purification & QC Workflow

A logical flow for ensuring product purity.

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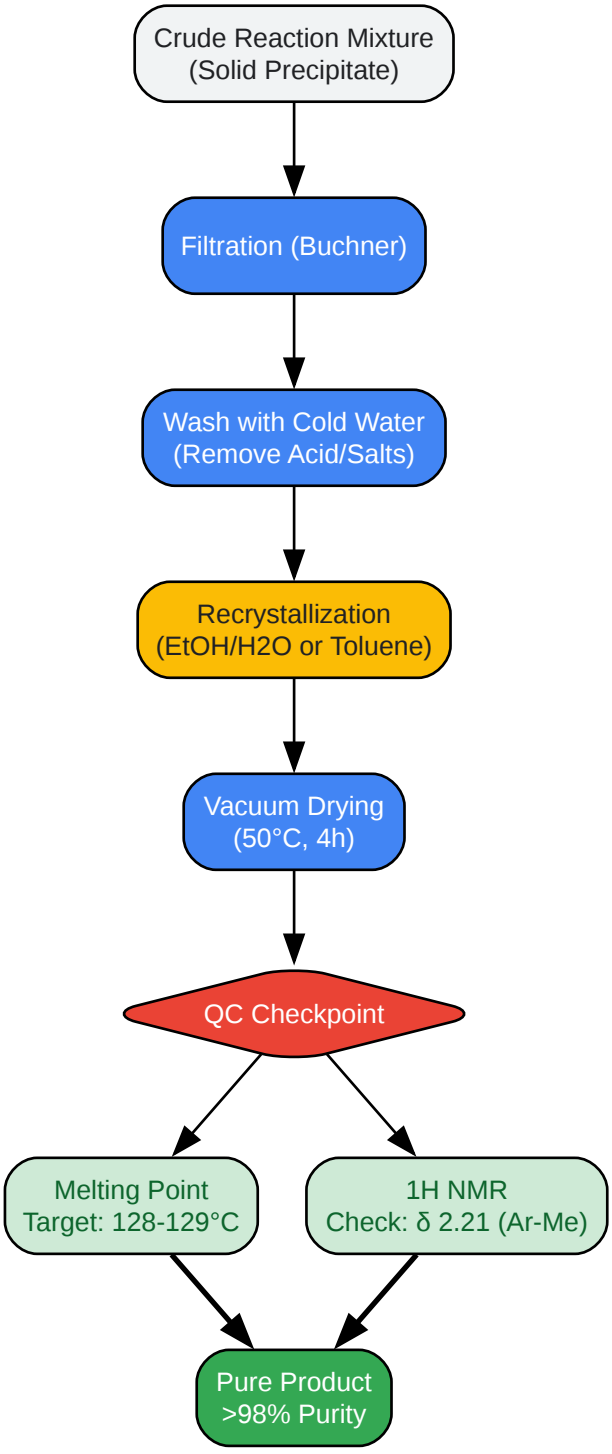

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Caption: Step-by-step purification and quality control decision tree for isolating high-purity product.

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